

# Molecular weight and formula of (1R,2R)-2-(Cyclopropylamino)cyclohexanol

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## Compound of Interest

Compound Name: (1R,2R)-2-(Cyclopropylamino)cyclohexanol

Cat. No.: B066298

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## In-Depth Technical Guide: (1R,2R)-2-(Cyclopropylamino)cyclohexanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **(1R,2R)-2-(Cyclopropylamino)cyclohexanol**. Due to the limited availability of specific experimental data for this exact molecule, this document presents a combination of known data and representative methodologies derived from structurally related compounds. This approach is intended to provide a foundational understanding for researchers working with similar chemical entities.

## Core Molecular Data

The fundamental molecular properties of **(1R,2R)-2-(Cyclopropylamino)cyclohexanol** are summarized below.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>17</sub> NO	[1]
Molecular Weight	155.24 g/mol	[1]

# Representative Experimental Protocol: Synthesis of N-Substituted (1R,2R)-2-Aminocyclohexanol Derivatives

The following is a generalized protocol for the synthesis of N-substituted (1R,2R)-2-aminocyclohexanol derivatives, based on established chemical literature for similar compounds. This protocol is intended to serve as a starting point for the synthesis of **(1R,2R)-2-(Cyclopropylamino)cyclohexanol**.

Objective: To synthesize an N-substituted (1R,2R)-2-aminocyclohexanol derivative via reductive amination.

Materials:

- (1R,2R)-2-Aminocyclohexanol
- Cyclopropanone
- Sodium triacetoxyborohydride ( $\text{NaBH}(\text{OAc})_3$ )
- Dichloromethane (DCM)
- Sodium bicarbonate ( $\text{NaHCO}_3$ ), saturated aqueous solution
- Magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Standard laboratory glassware

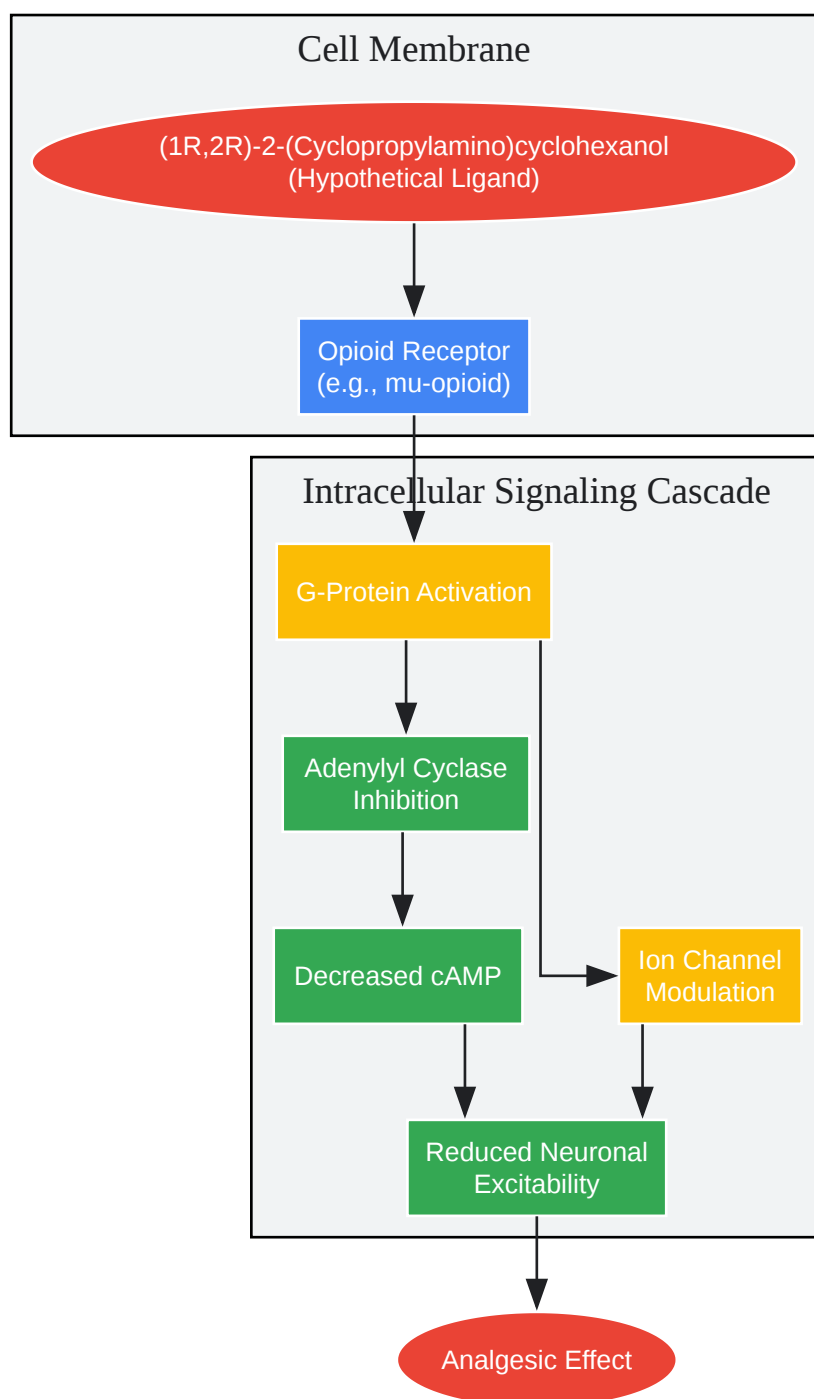
#### Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve (1R,2R)-2-aminocyclohexanol (1 equivalent) in dichloromethane.
- **Addition of Ketone:** To the stirred solution, add cyclopropanone (1.1 equivalents).
- **Reductive Amination:** Slowly add sodium triacetoxyborohydride (1.5 equivalents) to the reaction mixture in portions. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Quenching:** Upon completion, quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3x).
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by silica gel column chromatography to yield the desired N-substituted (1R,2R)-2-aminocyclohexanol derivative.

## Hypothetical Biological Activity and Signaling Pathway

While specific biological data for **(1R,2R)-2-(Cyclopropylamino)cyclohexanol** is not readily available, related aminocyclohexanol derivatives have been reported to exhibit various biological activities, including analgesic and antimicrobial effects.<sup>[2][3]</sup> A plausible mechanism of action for analgesic properties could involve modulation of opioid receptors or other pain-related signaling pathways.

Below is a DOT script and the resulting diagram illustrating a simplified, hypothetical signaling pathway that could be influenced by a molecule with analgesic properties.

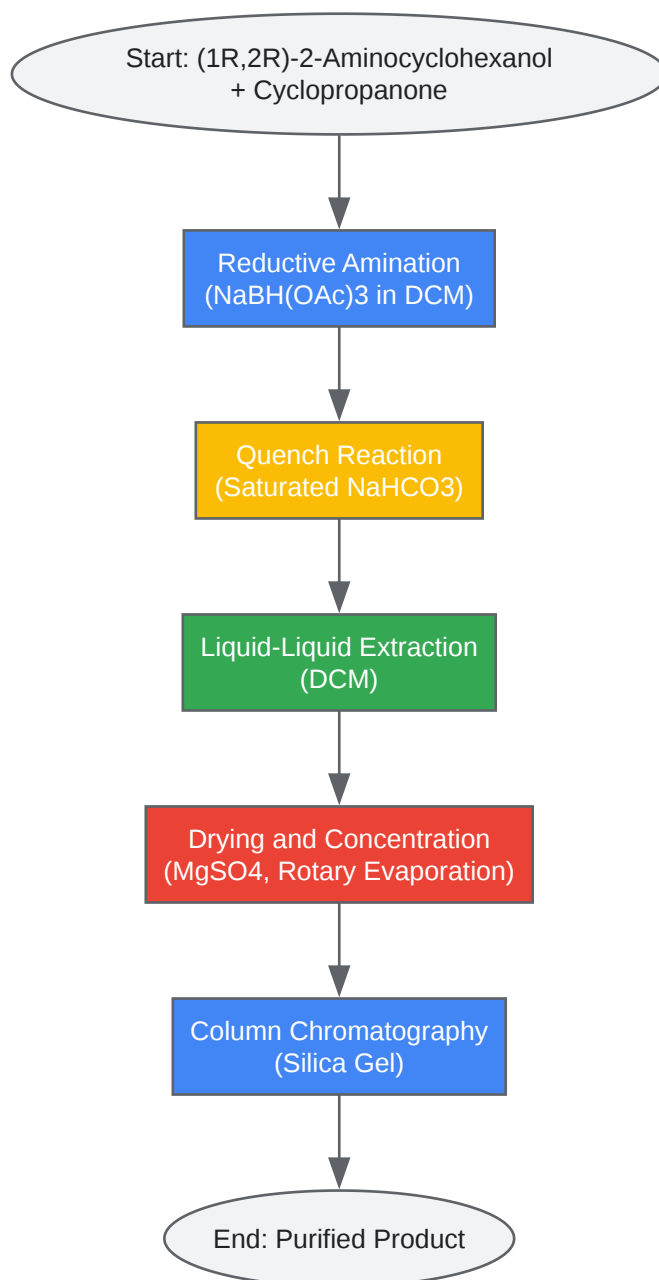


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Caption: Hypothetical Opioid Receptor Signaling Pathway.

## Experimental Workflow Diagram

The following diagram illustrates the general workflow for the synthesis and purification of N-substituted (1R,2R)-2-aminocyclohexanol derivatives.



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Caption: General Synthesis and Purification Workflow.

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## References

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- To cite this document: BenchChem. [Molecular weight and formula of (1R,2R)-2-(Cyclopropylamino)cyclohexanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b066298#molecular-weight-and-formula-of-1r-2r-2-cyclopropylamino-cyclohexanol]

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